

# Pentane-3-thiol: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pentane-3-thiol*

Cat. No.: *B3054696*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **pentane-3-thiol**. The information is curated for professionals in research and development, with a focus on data presentation and experimental context.

## Chemical Identity and Structure

**Pentane-3-thiol**, also known as 3-pentanethiol, is an organic compound with a central carbon atom bonded to a thiol (-SH) group and two ethyl groups.<sup>[1]</sup> Its chemical structure and identity are fundamental to understanding its physical properties and reactivity.

Table 1: Chemical Identifiers of **Pentane-3-thiol**

Identifier	Value
IUPAC Name	pentane-3-thiol[1][2][3]
CAS Number	616-31-9[1][2][4][5]
Molecular Formula	C5H12S[1][2][4][5]
Molecular Weight	104.22 g/mol [1][3][5]
SMILES	CCC(CC)S[1][2][5]
InChI	InChI=1S/C5H12S/c1-3-5(6)4-2/h5-6H,3-4H2,1-2H3[1][2][4]
InChIKey	WICKAMSPKJXSGN-UHFFFAOYSA-N[1][2][4][5]

## Physicochemical Properties

The physical and chemical properties of **pentane-3-thiol** are summarized below. These properties are crucial for its handling, application in synthesis, and potential biological interactions.

Table 2: Physical and Chemical Properties of **Pentane-3-thiol**

Property	Value
Appearance	Clear to pale yellow liquid with a fruity, roasted, savory aroma[1][3]
Boiling Point	105.0 °C[1][5][6]
Melting Point	-110.8 °C to -111 °C[1][5]
Density	0.825 - 0.830 g/cm <sup>3</sup> at 20°C[1][3]
Solubility	Very slightly soluble in water; Soluble in ethanol[1][3]
Vapor Pressure	35.00 mmHg at 25.00 °C[6]
Flash Point	59.00 °F (15.00 °C)[6][7]
Refractive Index	1.444 - 1.448 at 20°C[3][7]
logP (Octanol/Water Partition Coefficient)	2.4[1][2][3]

## Reactivity and Synthesis

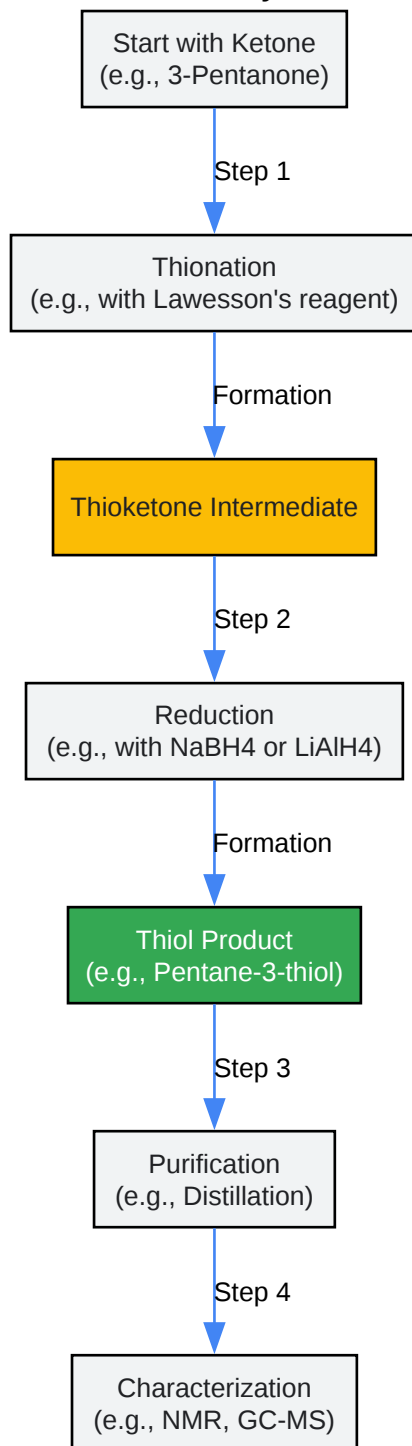
**Pentane-3-thiol** exhibits reactivity typical of thiols, including oxidation, substitution, and esterification.[1] Common reactions involve the formation of disulfides or sulfonic acids upon oxidation, thioethers via reaction with alkyl halides, and thioesters through condensation with carboxylic acids.[1]

## General Synthetic Routes

Several methods are employed for the synthesis of **pentane-3-thiol**. [1] A common approach is the alkylation of thiolates, for instance, reacting sodium thiolate with an appropriate alkyl halide. [1] Another method involves the reduction of thioesters.[1] A more specific example is the reductive sulfidation of 3-pentanone, which proceeds through a thione intermediate that is subsequently reduced to yield **pentane-3-thiol**.

Below is a generalized workflow for the synthesis of a thiol from a ketone, which is applicable for the synthesis of **pentane-3-thiol** from 3-pentanone.

## General Workflow for Thiol Synthesis from a Ketone



[Click to download full resolution via product page](#)

Caption: General workflow for thiol synthesis.

## Experimental Protocol: Reductive Sulfidation of 3-Pentanone (Illustrative)

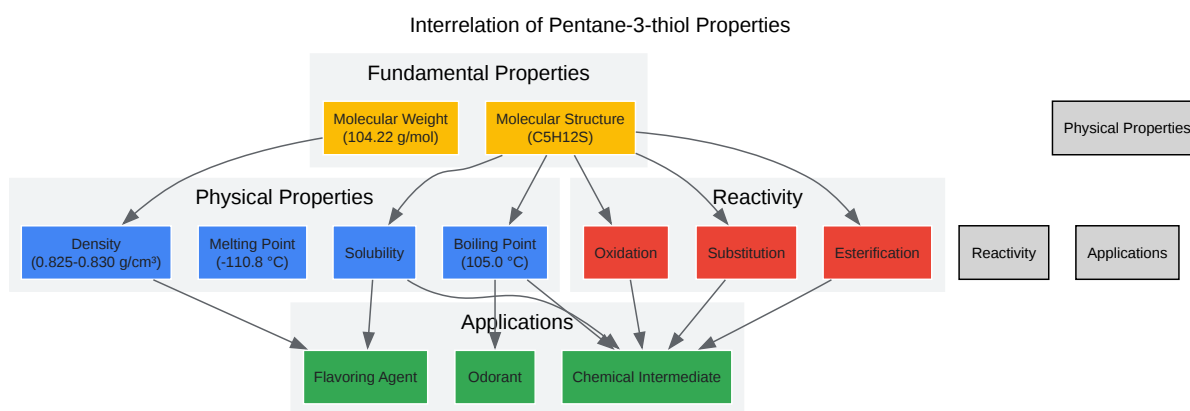
While a specific, detailed experimental protocol for the synthesis of **pentane-3-thiol** was not found in the search results, a general procedure based on the principles of reductive sulfidation is outlined below. Note: This is an illustrative protocol and should be adapted and optimized based on laboratory safety standards and empirical results.

- Thionation of 3-Pentanone:
  - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, dissolve 3-pentanone in an anhydrous solvent such as toluene.
  - Add a thionating agent, for example, Lawesson's reagent (in a 0.5:1 molar ratio to the ketone), portion-wise to control the initial exothermic reaction.
  - Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
  - Upon completion, cool the mixture to room temperature and remove the solvent under reduced pressure.
  - Purify the resulting crude thioketone by column chromatography on silica gel.
- Reduction of the Thioketone:
  - Dissolve the purified thioketone in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran (THF), under a nitrogen atmosphere.
  - Cool the solution in an ice bath.
  - Slowly add a reducing agent, such as sodium borohydride ( $\text{NaBH}_4$ ) or lithium aluminum hydride ( $\text{LiAlH}_4$ ), in portions. Caution:  $\text{LiAlH}_4$  reacts violently with water.
  - Allow the reaction to stir at room temperature and monitor its completion by TLC or GC.

- Carefully quench the reaction by the slow addition of water or a dilute acid solution (e.g., 1M HCl) while cooling in an ice bath.
- Extract the product with an organic solvent (e.g., diethyl ether), wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purification and Characterization:
  - Purify the crude **pentane-3-thiol** by fractional distillation.
  - Characterize the final product using spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry to confirm its identity and purity.

## Logical Relationships of Properties

The properties of **pentane-3-thiol** are interconnected. Its molecular structure dictates its physical properties, which in turn influence its reactivity and potential applications.



[Click to download full resolution via product page](#)

Caption: Interrelation of properties.

## Safety and Handling

**Pentane-3-thiol** is a flammable liquid and vapor.[2][3] It is harmful if swallowed and toxic if inhaled.[2][3] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[2] Work should be conducted in a well-ventilated area or fume hood.[2] Keep away from heat, sparks, open flames, and other ignition sources.[2]

Table 3: GHS Hazard Information for **Pentane-3-thiol**

Hazard Class	Hazard Statement
Flammable liquids (Category 2)	H225: Highly flammable liquid and vapor[2][3]
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[2][3]
Acute toxicity, Inhalation (Category 3)	H331: Toxic if inhaled[2][3]

## Applications

Due to its strong and distinct odor, **pentane-3-thiol** is used as a flavoring agent in foods and as a fragrance ingredient.[1] Its potent smell also makes it useful as an odorant for detecting gas leaks.[1] In a broader context, thiols like **pentane-3-thiol** are valuable chemical intermediates in the synthesis of other organic compounds.[1] They also have applications in materials science for the formation of self-assembled monolayers on metal surfaces.[1]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Pentane-3-thiol | 616-31-9 [smolecule.com]
- 2. Page loading... [wap.guidechem.com]

- 3. 3-Pentanethiol | C<sub>5</sub>H<sub>12</sub>S | CID 69220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Pentanethiol [webbook.nist.gov]
- 5. pentane-3-thiol [stenutz.eu]
- 6. parchem.com [parchem.com]
- 7. 3-pentane thiol, 616-31-9 [thegoodscentcompany.com]
- To cite this document: BenchChem. [Pentane-3-thiol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054696#pentane-3-thiol-chemical-and-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)